

Aderbasib therapeutic window comparison

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Compound Focus: Aderbasib

CAS No.: 791828-58-5

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Summary of Available Data on Aderbasib

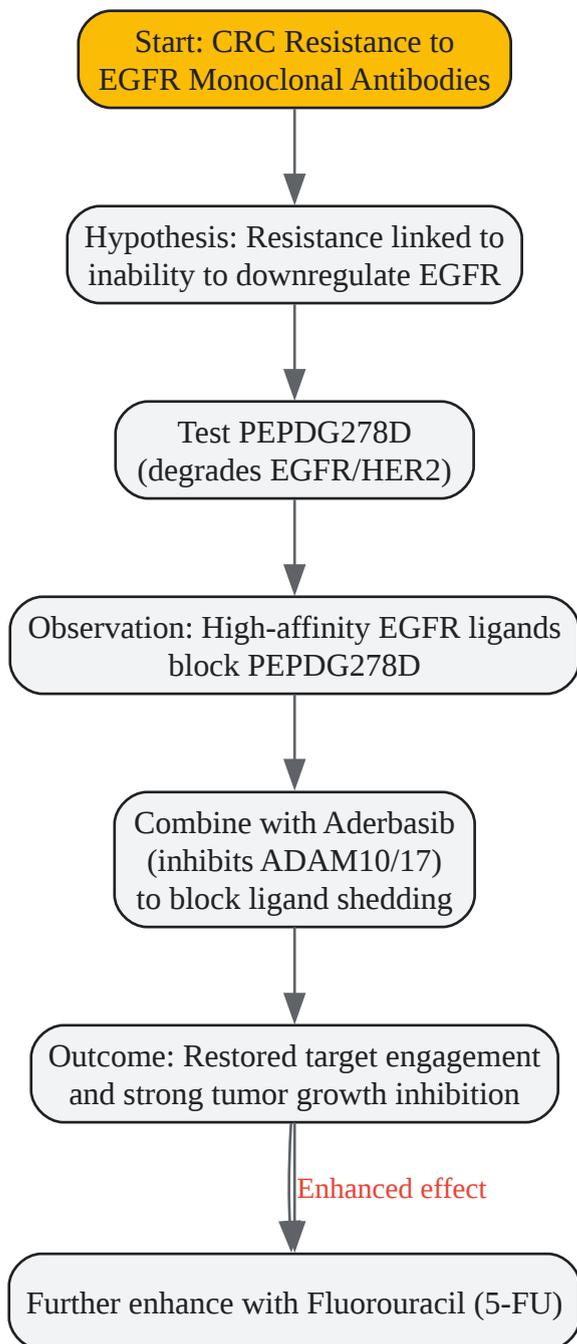
The table below consolidates the key information found in the search results regarding **Aderbasib's** profile and experimental use.

Aspect	Available Data	Context / Source
Molecular Target	Inhibitor of ADAM10 and ADAM17 [1] [2]	Preclinical research in colorectal cancer (CRC) [1].
Mechanism of Action	Blocks ligand shedding from tumor cells; enables target engagement by PEPDG278D , inhibiting oncogenic signaling [1] [2].	Used in combination therapy in mouse models of CRC [1].
Tested Doses	80 mg/m²/dose and 120 mg/m²/dose , administered orally twice daily [3].	Phase I clinical trial in pediatric patients with recurrent high-grade glioma (NCT04295759) [3].
Key Combination	PEPDG278D + Aderbasib + Fluorouracil (5-FU) [1] [2].	Preclinical study showing this combination exerted strong antitumor activity in CRC models resistant to EGFR inhibitors [1].

Aspect	Available Data	Context / Source
Therapeutic Window	Not yet established or reported in the accessed literature.	The Phase I trial's primary goal is to determine the maximum tolerated dose (MTD) and recommended Phase II dose (RP2D) [3].

Experimental Protocols from Key Studies

The most detailed experimental methodology for **Aderbasib** comes from a 2022 preclinical study on colorectal cancer. The workflow and rationale are summarized in the diagram below.



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This study used **cell lines and mouse tumor models**, including cell line-derived xenografts and patient-derived xenografts. The core protocol involved [1] [2]:

- **Genetic and Pharmacologic Depletion:** Using siRNA knockdown and drugs to deplete EGFR and/or HER2.
- **Biochemical Analysis:** Assessing signaling proteins via methods like Western blotting to monitor pathway inhibition.

- **Combination Treatment:** Evaluating the antitumor activity of PEPDG278D and **Aderbasib**, both alone and in combination with standard chemotherapy (5-FU).

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References

1. Depleting receptor tyrosine kinases EGFR and HER2 overcomes... [jccr.biomedcentral.com]
2. Depleting receptor tyrosine kinases EGFR and HER2 ... [pmc.ncbi.nlm.nih.gov]
3. Testing INCB007839 in Patients with Recurrent ... [georgiacancerinfo.org]

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